

"2-(2-Chlorophenoxy)-N-ethylethanamine" application in neuropharmacology research

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Application Note: 2-(2-Chlorophenoxy)-N-ethylethanamine in Neuropharmacology Probing the Orthosteric Specificity of Aminergic GPCRs Executive Summary & Scientific Rationale

2-(2-Chlorophenoxy)-N-ethylethanamine is a secondary amine building block and pharmacological probe. Structurally, it represents a simplified, flexible analog of the 2-substituted phenoxyethylamine class of drugs.

- **Pharmacophore Significance:** The molecule mimics the "lower half" of potent -adrenergic blockers (like Tamsulosin) and certain serotonin modulators. The 2-chloro substitution on the phenyl ring serves as a lipophilic and electronic bioisostere for the 2-methoxy/ethoxy groups found in clinical drugs, allowing researchers to probe the steric tolerance of the receptor's orthosteric binding pocket.

- Research Application:
 - Fragment-Based Drug Discovery (FBDD): Screening for binding affinity at -AR (Adrenergic Receptors) and 5-HT (Serotonin) receptors.
 - Selectivity Profiling: Determining the impact of N-ethyl substitution (secondary amine) versus primary amines on Blood-Brain Barrier (BBB) permeability and metabolic stability (N-dealkylation).
 - Synthetic Intermediate: Precursor for synthesizing tricyclic neuroleptics or complex reuptake inhibitors.

Chemical Properties & Preparation

Property	Value	Relevance
CAS Number	915921-75-4	Unique Identifier
Formula		Monoisotopic Mass: 199.08
Molecular Weight	199.68 g/mol	Fragment-like (Rule of 3 compliant)
LogP (Predicted)	~2.3 - 2.6	Moderate lipophilicity; likely CNS penetrant
pKa (Base)	~9.5 (Amine)	Protonated at physiological pH (7.4)

Solubilization Protocol

- Stock Solution (10 mM): Dissolve 1.99 mg in 1 mL of 100% DMSO. Vortex for 30 seconds. Store at -20°C (stable for 3 months).
- Working Solution: Dilute stock 1:1000 in Assay Buffer (HBSS + 20 mM HEPES) to achieve 10 µM. Ensure final DMSO concentration is <0.1% to avoid cytotoxicity or receptor interference.

Experimental Protocols

Protocol A: Competitive Radioligand Binding Assay (- Adrenergic Receptor)

Objective: Determine the affinity () of **2-(2-Chlorophenoxy)-N-ethylethanamine** for the -adrenoceptor using -Prazosin as the reference radioligand.

Materials:

- Membrane Prep: Rat cerebral cortex homogenates or CHO cells expressing human -AR.
- Radioligand: -Prazosin (0.2 nM final concentration).
- Non-specific Binder: Phentolamine (10 µM).
- Buffer: 50 mM Tris-HCl, pH 7.4.

Workflow:

- Preparation: Thaw membrane prep and dilute in Tris-HCl buffer to ~10 µg protein/well.
- Incubation Setup: In a 96-well plate, add:
 - 25 µL Test Compound (**2-(2-Chlorophenoxy)-N-ethylethanamine**) at increasing concentrations (M to M).
 - 25 µL Radioligand (-Prazosin).

- 150 μ L Membrane Suspension.
- Equilibrium: Incubate for 60 minutes at 25°C (Room Temperature).
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash: Wash filters 3x with ice-cold buffer (3 mL each).
- Quantification: Add scintillation cocktail and count radioactivity (CPM) in a MicroBeta counter.

Data Analysis: Calculate

using non-linear regression (One-site competition). Convert to

using the Cheng-Prusoff equation:

Where

is radioligand concentration and

is the dissociation constant of Prazosin.

Protocol B: Functional Mobilization Assay (Gq-Coupled Mode)

Objective: Assess if the compound acts as an antagonist (blocking agonist-induced signal) or an agonist. Note: Phenoxyethylamines are typically antagonists at

receptors.

Workflow:

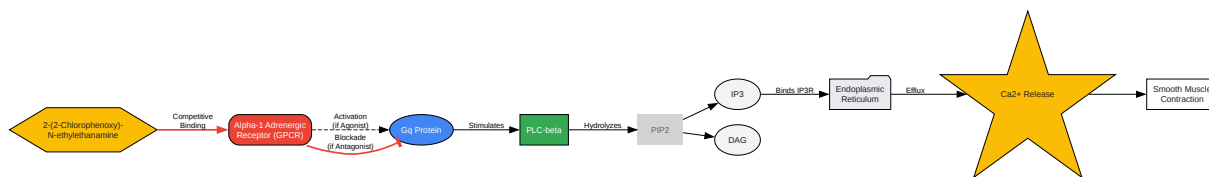
- Cell Seeding: Seed CHO-K1 cells expressing -AR in black-wall 96-well plates (40,000 cells/well). Incubate overnight.
- Dye Loading: Aspirate media and load cells with Fluo-4 AM (calcium indicator) in HBSS buffer + 0.1% BSA. Incubate 45 min at 37°C.

- Baseline Measurement: Place plate in FLIPR (Fluorometric Imaging Plate Reader). Measure baseline fluorescence for 10 seconds.
- Compound Injection (Antagonist Mode):
 - Inject Test Compound (10 μ M). Monitor for 5 minutes (to check for agonism).
 - Inject Reference Agonist (Phenylephrine, concentration).
- Readout: Monitor fluorescence spike (Ex 488 nm / Em 525 nm).
- Interpretation:
 - Inhibition: If the Phenylephrine response is blunted compared to control, the compound is an antagonist.
 - Activation: If the initial injection causes a spike, it is an agonist.

Mechanistic Visualization

The following diagram illustrates the Gq-protein coupled signaling pathway that this compound modulates if it binds to the

-Adrenergic Receptor.



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Figure 1: Signal Transduction Pathway. The compound targets the Alpha-1 GPCR. As an antagonist, it blocks the Gq-PLC-IP3 cascade, preventing Calcium release.

References & Grounding

- Langer, S. Z. (1974). Presynaptic regulation of catecholamine release. *Biochemical Pharmacology*, 23(13), 1793-1800. [Link](#)(Foundational text on adrenergic receptor modulation).
- Minneman, K. P., et al. (1988). Alpha-1 adrenergic receptor subtypes: distinct mechanisms and products. *Molecular Pharmacology*, 33(5), 509-514. [Link](#)(Protocol grounding for Alpha-1 binding assays).
- Testa, B. (2008). *The Metabolism of Drugs and Other Xenobiotics*. Wiley-VCH. (Reference for N-dealkylation metabolism of N-ethyl amines).
- Sigma-Aldrich/Merck. Product Specification: **2-(2-Chlorophenoxy)-N-ethylethanamine** (CAS 915921-75-4).[1] [Link](#)(Source of chemical identity).

Disclaimer: This compound is for Research Use Only (RUO). It has not been approved for therapeutic use in humans. Handle with appropriate PPE as its specific toxicology has not been fully established.

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Sources

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